

Application Notes and Protocols: Utilizing RNase L Ligand 2 in Viral Infection Models

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *RNase L ligand 2*

Cat. No.: *B15601656*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The 2'-5' oligoadenylate (2-5A)/RNase L system is a critical component of the innate immune response to viral infections.[1][2] Activation of this pathway leads to the degradation of both viral and cellular RNA, thereby inhibiting viral replication and inducing an antiviral state. The primary activator of RNase L is 2-5A, a series of 2'-5'-linked oligoadenylates synthesized by interferon-inducible oligoadenylate synthetases (OAS) upon sensing viral double-stranded RNA (dsRNA). Direct introduction of the **RNase L ligand 2** (a synthetic 2-5A analog) into cells provides a powerful tool to specifically activate this antiviral pathway and study its effects on various viral infections, bypassing the need for interferon stimulation or dsRNA sensing.

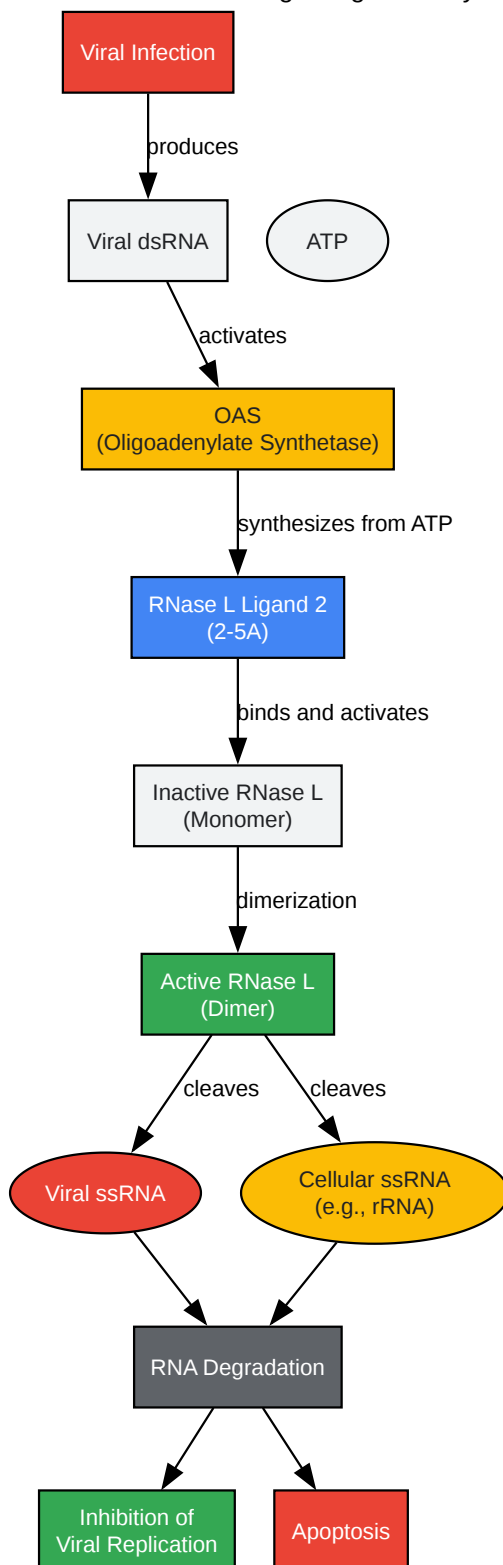
These application notes provide detailed protocols and quantitative data for utilizing **RNase L ligand 2** in viral infection models to assess its antiviral efficacy and elucidate the role of the RNase L pathway in controlling different viruses.

Signaling Pathway of RNase L Activation

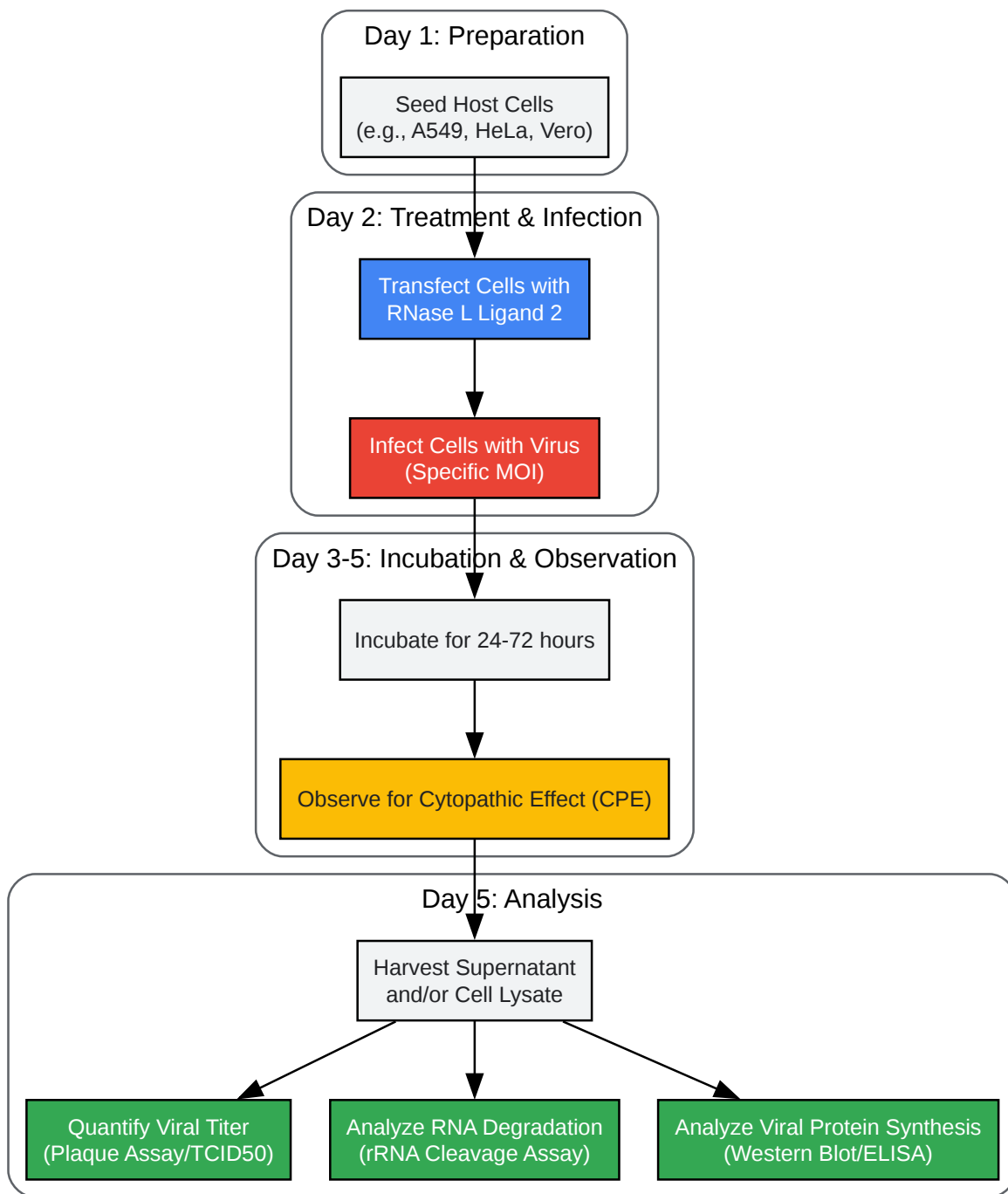
Upon viral infection, the production of dsRNA activates OAS enzymes to synthesize 2-5A.[3] This ligand then binds to and activates RNase L, a latent endoribonuclease. Activated RNase L dimerizes and cleaves single-stranded viral and cellular RNAs, leading to an inhibition of protein synthesis and a potent antiviral response.[2][3] The cleavage of cellular RNA, including

ribosomal RNA (rRNA), can also trigger stress response pathways and apoptosis, further contributing to the clearance of infected cells.[4]

RNase L Antiviral Signaling Pathway



Experimental Workflow for RNase L Ligand 2 Antiviral Assay

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The Roles of RNase-L in Antimicrobial Immunity and the Cytoskeleton-Associated Innate Response - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Host Defence RNases as Antiviral Agents against Enveloped Single Stranded RNA Viruses - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Activation of the antiviral factor RNase L triggers translation of non-coding mRNA sequences - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. Rapid RNase L–driven arrest of protein synthesis in the dsRNA response without degradation of translation machinery - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Application Notes and Protocols: Utilizing RNase L Ligand 2 in Viral Infection Models]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15601656#using-rnase-l-ligand-2-in-viral-infection-models>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com